Stability and storage conditions for 6-Methoxy-1-indanone

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Technical Support Center: 6-Methoxy-1-indanone

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **6-Methoxy-1-indanone**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **6-Methoxy-1-indanone**?

A1: **6-Methoxy-1-indanone** is a solid, typically a white to yellow or cream crystalline powder, that is stable under standard ambient conditions.[1] For optimal stability, it should be stored in a tightly sealed container in a dry, well-ventilated area.[1] While some suppliers suggest room temperature, others recommend refrigeration. Below is a summary of storage recommendations.

Q2: What are the physical and chemical properties of **6-Methoxy-1-indanone**?

A2: Key properties are summarized in the table below.

Q3: What are the known stability issues with **6-Methoxy-1-indanone**?

A3: **6-Methoxy-1-indanone** is generally considered chemically stable at room temperature.[1] However, as a combustible solid, it should be kept away from heat and sources of ignition.[1] There is no specific information available regarding its sensitivity to light or moisture, but



general best practices for chemical storage, such as keeping it in a dark and dry place, are recommended.[2]

Q4: What are the primary hazards associated with handling 6-Methoxy-1-indanone?

A4: **6-Methoxy-1-indanone** is classified as harmful if swallowed, in contact with skin, or if inhaled.[3][4] It can also cause skin and eye irritation.[4][5] It is hazardous to the aquatic environment.[6] Appropriate personal protective equipment (PPE), such as gloves, eye protection, and a lab coat, should be worn during handling.[5][6]

Troubleshooting Guide



Issue	Potential Cause	Recommended Action
Unexpected experimental results (e.g., low yield, impurity peaks in analysis)	Compound Degradation: Improper storage may have led to degradation.	1. Review storage conditions against the recommendations in the table above.2. Perform a purity analysis (e.g., HPLC, GC-MS) on the stored material.3. If degradation is confirmed, procure a fresh batch of the compound.
Change in physical appearance (e.g., color change, clumping)	Moisture Absorption or Contamination: The container may not have been properly sealed, leading to moisture uptake or contamination.	1. Visually inspect the container seal for any breaches.2. If moisture is suspected, the product may be dried in a desiccator, but purity should be re-verified.3. For critical applications, it is recommended to use a fresh, unopened container.
Inconsistent melting point	Presence of Impurities: The compound may have degraded or become contaminated.	1. Compare the observed melting point to the specified range (typically 104-111 °C).[2] [5][7][8]2. A broad or depressed melting point range suggests the presence of impurities.3. Consider recrystallization or column chromatography to purify the compound, followed by analytical confirmation of purity.

Data Presentation

Table 1: Recommended Storage Conditions for 6-Methoxy-1-indanone



Parameter	Recommendation	Source(s)
Temperature	Room Temperature	[2][9][10]
Cool and dark place, <15°C	[2]	
Refrigerated (0 - 8°C)	[11]	_
Atmosphere	Sealed in a dry environment	[1][9]
Container	Tightly closed container	[1]
Ventilation	Store in a well-ventilated place	[1]

Table 2: Physical and Chemical Properties of 6-Methoxy-1-indanone

Property	Value	Source(s)
CAS Number	13623-25-1	[2][4][5][6][7][8][10][11][12][13] [14]
Molecular Formula	C10H10O2	[4][5][7][8][11]
Molecular Weight	162.19 g/mol	[2][4][6][10]
Appearance	White to yellow or cream crystalline powder/solid	[2][5][7][8][9][11]
Melting Point	104 - 111 °C	[2][5][6][7][8]
Purity	≥97%	[5][6]

Experimental Protocols

Protocol: General Procedure for Assessing the Stability of 6-Methoxy-1-indanone

This protocol outlines a general method for evaluating the stability of **6-Methoxy-1-indanone** under specific storage conditions.

1. Materials:

• **6-Methoxy-1-indanone** (high purity standard)



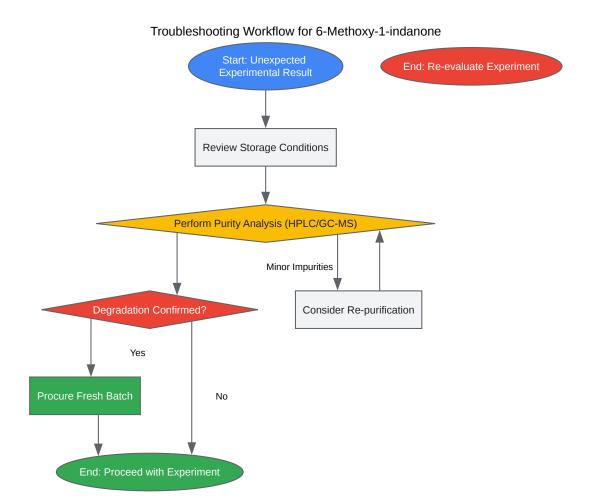
- HPLC or GC grade solvents (e.g., acetonitrile, water)
- Analytical balance
- Vials with airtight seals
- Environmental chamber or oven
- HPLC or GC-MS system

2. Procedure:

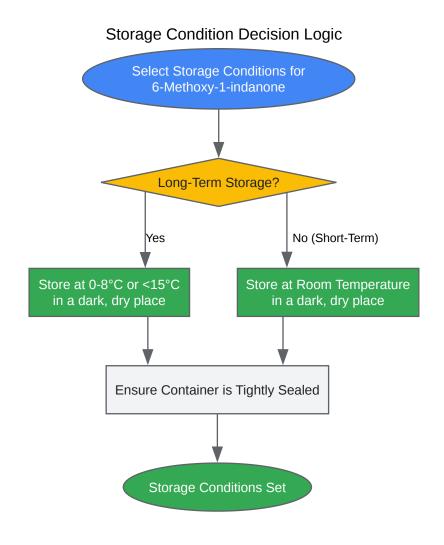
- Initial Analysis (Time Zero):
- Accurately weigh a sample of high-purity **6-Methoxy-1-indanone**.
- Dissolve the sample in a suitable solvent to a known concentration.
- Analyze the sample using a validated HPLC or GC-MS method to determine its initial purity and identify any existing impurities. This will serve as the baseline.
- Sample Storage:
- Aliquot known quantities of the 6-Methoxy-1-indanone into several vials.
- · Tightly seal the vials.
- Place the vials under the desired storage conditions to be tested (e.g., elevated temperature, high humidity, exposure to light).
- Time-Point Analysis:
- At predetermined time intervals (e.g., 1 week, 1 month, 3 months), remove one vial from each storage condition.
- Allow the vial to equilibrate to room temperature.
- Prepare a sample for analysis as described in step 1.
- Analyze the sample using the same analytical method as the initial analysis.
- Data Analysis:
- Compare the purity of the stored samples to the time-zero sample.
- Identify and quantify any new peaks that appear in the chromatogram, as these may be degradation products.
- A significant decrease in the main peak area or the appearance of new peaks indicates degradation.

Visualizations









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